

Technical Guide: Physicochemical Properties of 4,5-Dimethoxy-1-cyanobenzocyclobutane

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Compound of Interest

Compound Name:	4,5-Dimethoxy-1-cyanobenzocyclobutane
Cat. No.:	B132212

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Introduction

4,5-Dimethoxy-1-cyanobenzocyclobutane is a crucial intermediate in synthetic organic chemistry, most notably in the pharmaceutical industry. Its primary application lies in the synthesis of Ivabradine, a selective bradycardic agent used in the treatment of chronic stable angina pectoris.^{[1][2]} A thorough understanding of its physical and chemical properties is essential for its handling, characterization, and optimization of reaction conditions in drug development and manufacturing processes. This document provides a comprehensive overview of the known physical properties of **4,5-Dimethoxy-1-cyanobenzocyclobutane**, detailed experimental protocols for their determination, and a visualization of its synthetic pathway.

Chemical Identity

- IUPAC Name: 3,4-dimethoxybicyclo[4.2.0]octa-1,3,5-triene-7-carbonitrile
- Synonyms: 1-Cyano-4,5-dimethoxybenzocyclobutene, 4,5-Dimethoxy-1-benzocyclobutenecarbonitrile
- CAS Number: 35202-54-1

- Molecular Formula: C₁₁H₁₁NO₂
- Molecular Weight: 189.21 g/mol

Physical Properties

The physical characteristics of **4,5-Dimethoxy-1-cyanobenzocyclobutane** have been determined through various analytical methods. A summary of these properties is presented in the table below for easy reference and comparison.

Property	Value
Appearance	White to pale yellow or light brown powder/solid
Melting Point	83-85 °C
Boiling Point	345.9 ± 42.0 °C at 760 mmHg
Density	1.18 - 1.2 ± 0.1 g/cm ³
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Methanol

Experimental Protocols

The following sections detail the methodologies for the synthesis of **4,5-Dimethoxy-1-cyanobenzocyclobutane** and the determination of its key physical properties.

Synthesis of 4,5-Dimethoxy-1-cyanobenzocyclobutane

One common synthetic route to **4,5-Dimethoxy-1-cyanobenzocyclobutane** involves the cyclization of 3-(2-bromo-4,5-dimethoxyphenyl)propanenitrile.[\[3\]](#)

Materials:

- 3-(2-bromo-4,5-dimethoxyphenyl)propanenitrile
- Sodium amide (NaNH₂)
- Liquid ammonia (NH₃)

- Ammonium chloride (NH_4Cl)
- Ethanol
- Water
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium
- Diisopropylamine
- 1 M Hydrochloric acid
- Toluene
- Saturated sodium chloride solution

Procedure:

- In a flask equipped for reactions at low temperatures and under an inert atmosphere, dissolve 3-(2-bromo-4,5-dimethoxyphenyl)propanenitrile in anhydrous tetrahydrofuran.
- Cool the solution to -10 °C.
- Slowly add a solution of lithium diisopropylamide (LDA), freshly prepared by adding n-butyllithium to diisopropylamine in anhydrous THF at -10 °C.
- Stir the reaction mixture at -10 °C until the reaction is complete, as monitored by a suitable chromatographic technique (e.g., TLC).
- Quench the reaction by carefully adding 1 M hydrochloric acid, ensuring the temperature remains below 20 °C.
- Separate the organic and aqueous phases. Extract the aqueous phase with toluene.
- Combine the organic phases and wash sequentially with 1 M hydrochloric acid and saturated sodium chloride solution.

- Dry the organic phase over an appropriate drying agent (e.g., anhydrous sodium sulfate), filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from ethanol to yield **4,5-Dimethoxy-1-cyanobenzocyclobutane**.^[3]

Physical Property Determination

The melting point is determined using the capillary method with a melting point apparatus (e.g., Mel-Temp or Thiele tube).^[4]

Procedure:

- A small amount of finely powdered **4,5-Dimethoxy-1-cyanobenzocyclobutane** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) near the expected melting point.^[4]
- The temperature at which the first liquid appears and the temperature at which the entire solid has melted are recorded as the melting point range.

The solubility is determined by the equilibrium solubility method.^{[5][6]}

Procedure:

- An excess amount of **4,5-Dimethoxy-1-cyanobenzocyclobutane** is added to a known volume of the solvent (e.g., DMSO, Methanol) in a sealed container.
- The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium.
- The saturated solution is then filtered to remove any undissolved solid.
- The concentration of the dissolved solid in the filtrate is determined using a suitable analytical method, such as HPLC or UV-Vis spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR spectra are recorded on an NMR spectrometer.
- The sample is dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- The spectra provide information on the chemical structure and purity of the compound.[7]

Fourier-Transform Infrared (FTIR) Spectroscopy:

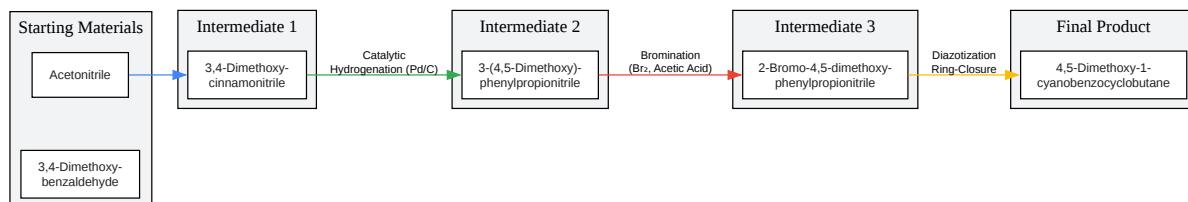
- The FTIR spectrum is obtained using an FTIR spectrometer.
- The solid sample can be analyzed directly using an Attenuated Total Reflectance (ATR) accessory or prepared as a KBr pellet.
- The spectrum reveals the presence of functional groups, such as the nitrile ($\text{C}\equiv\text{N}$) and methoxy (C-O) groups.[8][9]

Mass Spectrometry (MS):

- Mass spectra are acquired using a mass spectrometer, typically with an electrospray ionization (ESI) source.
- The analysis provides the molecular weight of the compound and information about its fragmentation pattern, confirming its identity.[10][11]

Visualization of Synthetic Pathway

The following diagram illustrates a common synthetic route for **4,5-Dimethoxy-1-cyanobenzocyclobutane**.

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Caption: Synthetic pathway of **4,5-Dimethoxy-1-cyanobenzocyclobutane**.

Conclusion

The data and protocols presented in this technical guide provide a comprehensive resource for professionals working with **4,5-Dimethoxy-1-cyanobenzocyclobutane**. A clear understanding of its physical properties and synthetic routes is paramount for its effective use as a key intermediate in the development of pharmaceuticals like Ivabradine. The provided methodologies offer a foundation for the consistent and accurate characterization of this compound in a research and development setting.

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